

# Application Notes and Protocol for Measuring Dihydrofolate Reductase (DHFR) Activity

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## Compound of Interest

Compound Name: (6S)-Tetrahydrofolic acid

Cat. No.: B8772586

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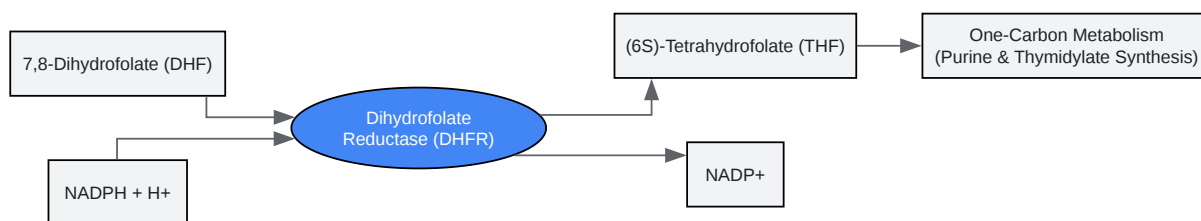
## Introduction

Dihydrofolate reductase (DHFR) is a crucial enzyme in the folate metabolism pathway, catalyzing the reduction of 7,8-dihydrofolate (DHF) to 5,6,7,8-tetrahydrofolate (THF) using NADPH as a cofactor.[1][2][3][4] The biologically active form of THF is the (6S)-stereoisomer, which serves as a one-carbon carrier in the synthesis of purines, thymidylate, and certain amino acids.[2][5] This makes DHFR essential for cell proliferation and growth.[5] Consequently, DHFR has become a significant therapeutic target for various diseases, including cancer and bacterial infections, with inhibitors like methotrexate being widely used.[5][6]

This document provides a detailed protocol for measuring DHFR activity by monitoring the decrease in absorbance at 340 nm, which corresponds to the oxidation of NADPH to NADP+.[3][7][8][9][10] This method is suitable for screening potential DHFR inhibitors and characterizing the kinetic properties of the enzyme.

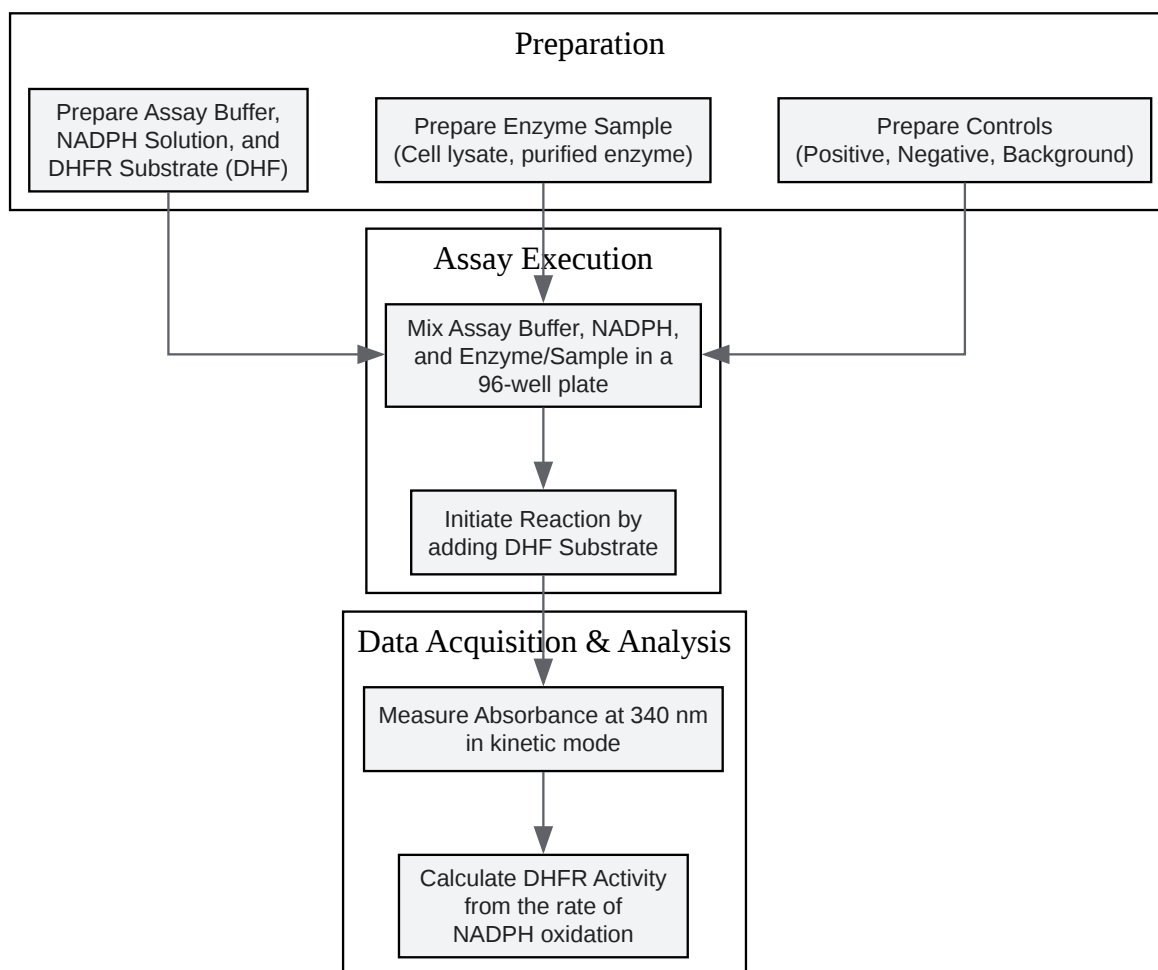
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the role of DHFR in the folate metabolism pathway and the general workflow for the enzyme activity assay.



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Caption: Role of DHFR in the folate metabolic pathway.



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